

Application Notes and Protocols: Butyl(chloro)tin Dihydrate as an Esterification Catalyst

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Compound of Interest

Compound Name: *Butyl(chloro)tin dihydrate*

Cat. No.: *B15286375*

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Introduction

Butyl(chloro)tin dihydrate, also known as butyltin chloride dihydroxide, is an organotin compound that serves as a highly effective Lewis acid catalyst in esterification and polyesterification reactions. Its utility is particularly noted in industrial applications requiring high temperatures, typically in the range of 200–230°C. This catalyst is favored for its ability to promote the formation of esters and polyesters while minimizing side reactions, leading to products with good color and odor profiles. When heated with carboxylic acids and alcohols, it dissolves to form an active species that is soluble in the ester system and remains in the final product. Applications include the synthesis of plasticizers, such as trioctyl trimellitate, and the production of saturated and unsaturated polyesters for powder coating resins.

Advantages of Butyl(chloro)tin Dihydrate

- **High Thermal Stability:** Effective at high reaction temperatures required for many industrial esterifications.
- **Lewis Acidity:** Acts as a Lewis acid to activate the carboxylic acid for nucleophilic attack by the alcohol.

- **Reduced Side Reactions:** Compared to strong Brønsted acid catalysts, it leads to fewer by-products.
- **Good Product Quality:** Results in esters and polyesters with improved color and odor.
- **Solubility:** The active catalytic species is soluble in the reaction medium.

Data Presentation

Catalyst Performance in a Model Esterification Reaction

The following table summarizes the catalytic activity of various n-butyltin(IV) compounds in the esterification of benzoic acid with heptanol. This data provides a comparative reference for the expected activity of **butyl(chloro)tin dihydrate**.

Catalyst	Conversion (%)	Yield (%)
No Catalyst	10	10
n-Butylstannoic acid (1)	85	85
[n-BuSn(O)OAc] ₆ (2)	88	88
n-BuSn(OAc) ₃ (3)	65	65
n-BuSn(OBz) ₃ (4)	86	86

Reaction Conditions: Benzoic acid (5 mmol), heptanol (50 mmol), catalyst (1 mol%), at 150°C for 6 hours. Data sourced from a study on monoalkyltin(IV)-catalyzed esterification.^[1]

Experimental Protocols

Protocol 1: General Procedure for Esterification of a Carboxylic Acid with an Alcohol

This protocol is a general method for the esterification of a carboxylic acid with an alcohol using a mono-n-butyltin(IV) catalyst, and it is representative of the procedure for **butyl(chloro)tin dihydrate**.

Materials:

- Carboxylic Acid (e.g., Benzoic Acid)
- Alcohol (e.g., Heptanol)
- **Butyl(chloro)tin dihydrate** (or other n-butyltin(IV) catalyst)
- Internal Standard (e.g., Pentadecane)
- Nitrogen atmosphere
- Carousel reaction station or similar inert atmosphere reaction setup
- Gas chromatograph (GC) for analysis

Procedure:

- Set up a carousel reaction station under a nitrogen atmosphere.
- To a reaction tube, add the carboxylic acid (e.g., 610.6 mg, 5 mmol of benzoic acid).
- Add a 10-fold excess of the alcohol (e.g., 7.14 mL, 50 mmol of heptanol).
- Add the **butyl(chloro)tin dihydrate** catalyst (1 mol%, 0.05 mmol).
- Add the internal standard (e.g., 0.41 mL, 1.5 mmol of pentadecane).
- Seal the reaction tube and heat the mixture to 150°C with stirring for 6 hours.
- After 6 hours, cool the reaction mixture to room temperature.
- Analyze the conversion and yield by gas chromatography (GC) by comparing the peak areas of the carboxylic acid and the resulting ester against the internal standard.^[2]

Protocol 2: Polyesterification of Adipic Acid with Diethylene Glycol

This protocol describes the polyesterification of a dicarboxylic acid with a diol, a common application for **butyl(chloro)tin dihydrate**.

Materials:

- Adipic Acid (AA)
- Diethylene Glycol (DEG)
- Butyl(chloro)tin dihydroxide (catalyst)
- Reaction vessel equipped with a stirrer, thermometer, and a condenser for water removal
- Inert gas inlet (e.g., Nitrogen)

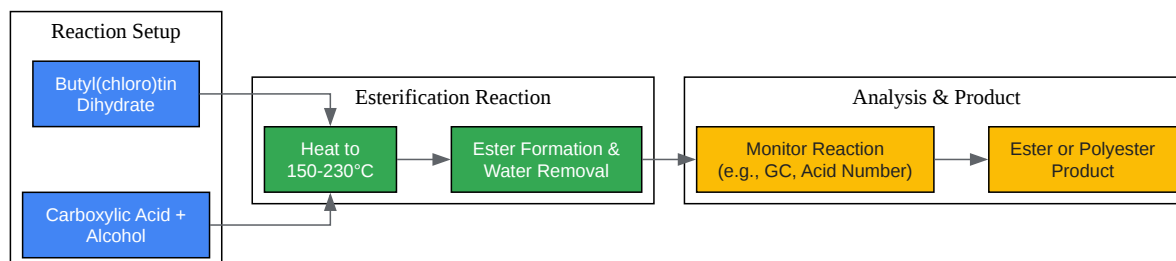
Procedure:

- Charge the reaction vessel with adipic acid and diethylene glycol in the desired molar ratio (an initial $[\text{OH}]/[\text{COOH}]$ molar ratio of two is common).
- Add butyl(chloro)tin dihydroxide at a concentration of 0.14 mol% based on the total reactants.^[3]
- Begin stirring and purge the system with an inert gas, such as nitrogen.
- Heat the reaction mixture to the desired temperature (e.g., 150°C). The reaction progress can be monitored at different temperatures to determine activation energy.^[3]
- Water generated during the esterification is continuously removed by distillation.
- The progress of the reaction can be monitored by measuring the acid number of the reaction mixture at different time intervals. The reaction is considered complete when the acid number reaches a desired low value.
- For this specific reaction, the rate has been shown to have a first-order dependency on the concentration of adipic acid.^[3]

Catalytic Mechanism and Workflow

The catalytic cycle for monoalkyltin(IV)-catalyzed esterification is believed to proceed through a mononuclear mechanism. The Lewis acidic tin center coordinates with the carboxylic acid,

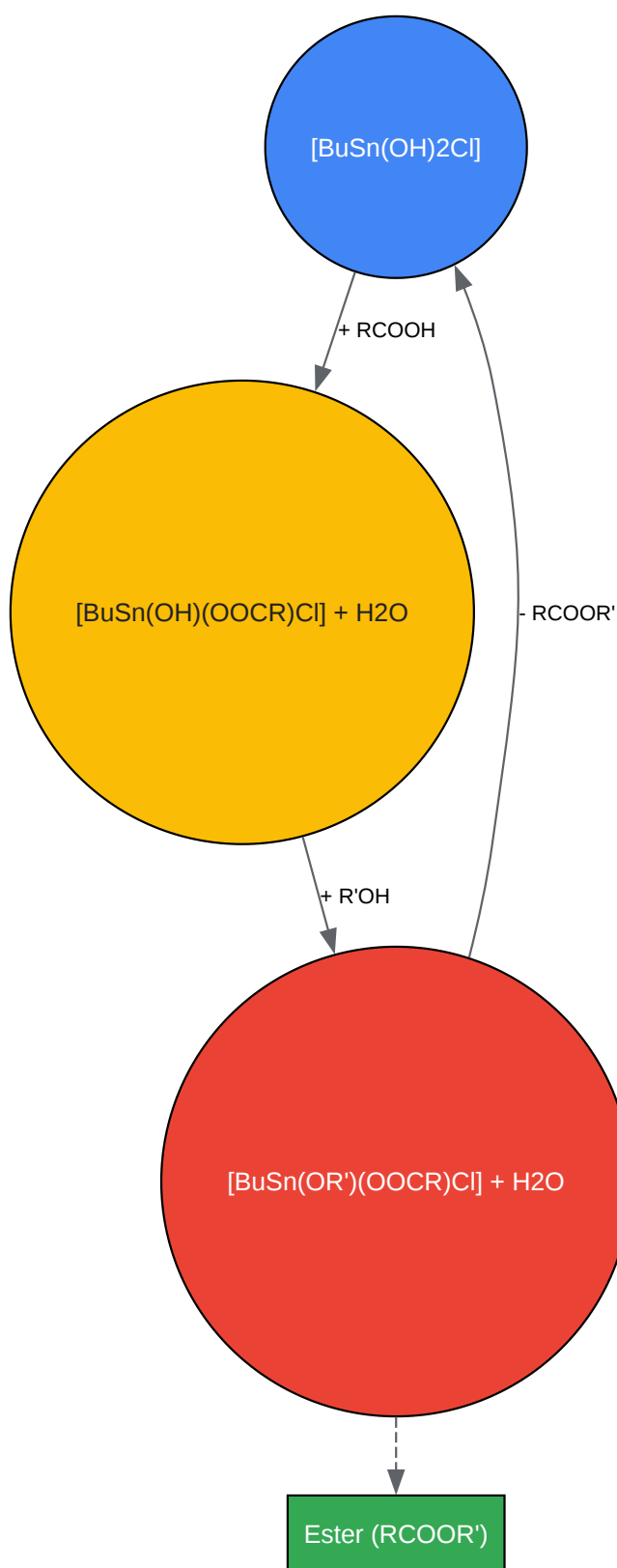
activating the carbonyl group for nucleophilic attack by the alcohol.



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Caption: General experimental workflow for esterification using **Butyl(chloro)tin dihydrate**.

The proposed catalytic cycle involves the coordination of the carboxylic acid to the tin center, followed by the nucleophilic attack of the alcohol, and subsequent release of the ester and water, regenerating the catalyst.



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Caption: Proposed catalytic cycle for mono-n-butyltin(IV) catalyzed esterification.

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References

- 1. Mechanistic elucidation of monoalkyltin(iv)-catalyzed esterification - Catalysis Science & Technology (RSC Publishing) DOI:10.1039/D1CY00184A [pubs.rsc.org]
- 2. pure.uva.nl [pure.uva.nl]
- 3. researchgate.net [researchgate.net]
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